

# Calcium 2-hydroxypropanoate pentahydrate chemical properties

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## Compound of Interest

Compound Name: *Calcium 2-hydroxypropanoate pentahydrate*

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An In-depth Technical Guide on the Chemical Properties of **Calcium 2-hydroxypropanoate Pentahydrate**

## Introduction

**Calcium 2-hydroxypropanoate pentahydrate**, more commonly known as calcium lactate pentahydrate, is the calcium salt of lactic acid. It is a white, crystalline powder or granule that is widely utilized across the pharmaceutical, food and beverage, and nutraceutical industries.[1][2] In pharmaceutical applications, it serves as a highly bioavailable calcium source for treating calcium deficiencies and as an excipient, such as a tablet diluent, in drug formulations.[3][4][5] Its high solubility and neutral taste profile make it a preferred choice for calcium fortification in foods and beverages.[1][6] This document provides a comprehensive overview of the core chemical properties of **calcium 2-hydroxypropanoate pentahydrate**, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

Calcium lactate pentahydrate is a stable, slightly efflorescent compound.[4][7][8] It consists of one calcium cation ( $\text{Ca}^{2+}$ ) bonded to two lactate anions ( $\text{CH}_3\text{CH}(\text{OH})\text{COO}^-$ ), complexed with five molecules of water of hydration.[3][9]

## Table 1: General Physicochemical Properties

| Property                     | Value  | References  |
|------------------------------|--|---|
| IUPAC Name                   | calcium;bis(2-hydroxypropanoate);pentahydrate                      | <a href="#">[10]</a>  |
| Synonyms                     | Calcium lactate pentahydrate, E327                                 | <a href="#">[1]</a> <a href="#">[3]</a>   |
| CAS Number                   | 5743-47-5  | <a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[11]</a>  |
| Molecular Formula            | C <sub>6</sub> H <sub>10</sub> CaO <sub>6</sub> ·5H <sub>2</sub> O | <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[11]</a>  |
| Molecular Weight             | 308.29 g/mol   | <a href="#">[3]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a> |
| Appearance                   | White to cream-colored crystalline or granular powder              | <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>                         |
| Odor                         | Almost odorless  | <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a>   |
| Bulk Density                 | 300 - 500 kg/m <sup>3</sup>  | <a href="#">[12]</a> <a href="#">[14]</a>   |
| Hydrogen Bond Donor Count    | 7  | <a href="#">[3]</a> <a href="#">[10]</a>  |
| Hydrogen Bond Acceptor Count | 11   | <a href="#">[3]</a> <a href="#">[10]</a>  |

## Solubility and pH

The solubility of calcium lactate is a critical factor in its high bioavailability.[\[1\]](#)[\[3\]](#) It is significantly more soluble in water than other common calcium salts like calcium citrate.[\[3\]](#)[\[15\]](#) Its solubility increases with temperature.[\[15\]](#) Aqueous solutions are nearly neutral to slightly alkaline.[\[15\]](#)

### Table 2: Solubility in Water

| Temperature   | Solubility ( g/100 mL)    | References  |
|---------------|---------------------------|-------------|
| 10 °C         | 4.8 (anhydrous L-lactate) | [15]        |
| 20 °C         | 5.8 (anhydrous L-lactate) | [15]        |
| 25 °C         | 6.7 - 9.0                 | [4][15][16] |
| 30 °C         | 8.5 (anhydrous L-lactate) | [15]        |
| Boiling Water | Freely Soluble            | [4][6][8]   |

Note: The compound is practically insoluble in ethanol.[2][3][4][7][9]

### Table 3: pH of Aqueous Solutions

| Concentration     | Approximate pH | References |
|-------------------|----------------|------------|
| 0.01 mol/L        | 7.4 - 7.6      | [15]       |
| 0.05 mol/L        | 7.6 - 7.8      | [15]       |
| 0.10 mol/L        | 7.8 - 8.0      | [15]       |
| 5% (w/v)          | 6.0 - 8.0      | [6][7][17] |
| 50 g/L (at 20 °C) | 7.0            | [12][14]   |

## Stability and Reactivity

Calcium lactate pentahydrate is stable under recommended storage conditions, typically in a cool, dry, well-ventilated place in a tightly closed container.[3] It is somewhat efflorescent, meaning it can lose its water of hydration in a dry atmosphere.[7][9][15]

Thermal Decomposition: The compound undergoes a multi-step thermal degradation process.

- Dehydration: It begins to lose its water of hydration between 35 °C and 135 °C.[15] At 120 °C, it becomes completely anhydrous.[9] The majority of water loss occurs between 70°C and 186°C.[18]

- **Decomposition:** The anhydrous salt is stable up to around 240 °C, after which it begins to decompose.[12][15][19] Hazardous decomposition products include calcium oxide fumes, carbon monoxide, and carbon dioxide.[16][20][21]

Reactivity:

- **Incompatibilities:** It is incompatible with strong oxidizing agents.[16][21]
- **Reactions:** It reacts with strong acids and bases.[1] In the presence of air, it may slowly decompose by reacting with water and carbon dioxide.[20]

**Table 4: Thermal Degradation Stages**

| Temperature Range (°C) | Process                                       | Weight Loss (%) | Evolved Products                 | References |
|------------------------|---|-----------------|----------------------------------|------------|
| 70 - 186               | Dehydration<br>(loss of ~4.6 water molecules) | ~28.0%          | H <sub>2</sub> O                 | [18]       |
| 271 - 369              | Decomposition Step 1                          | ~12.0%          | CO <sub>2</sub> , Organic Vapors | [18]       |
| 384 - 530              | Decomposition Step 2                          | ~26.0%          | CO <sub>2</sub> , Organic Vapors | [18]       |

## Experimental Protocols

### Assay (Complexometric Titration)

This method determines the purity of calcium lactate by quantifying the calcium content.

- **Principle:** Calcium ions are titrated with a standard solution of ethylenediaminetetraacetic acid (EDTA), a complexing agent, at an alkaline pH. An indicator is used to detect the endpoint.
- **Methodology:**
  - An accurately weighed sample (equivalent to ~350 mg of anhydrous calcium lactate) is dissolved in approximately 150 mL of water containing 2 mL of dilute hydrochloric acid.[7]

[22]

- While stirring, about 30 mL of 0.05 M EDTA is added from a buret.[7][22]
- The pH is raised by adding 15 mL of 1 N sodium hydroxide.[7][22]
- Approximately 300 mg of hydroxy naphthol blue indicator is added.[7][22]
- The titration is continued with 0.05 M EDTA until the solution turns to a distinct blue color.  
[7][22]
- A blank determination is performed, and the percentage of calcium lactate is calculated.  
[22]

## Thermal Degradation Analysis (Thermogravimetric Analysis - TGA)

TGA is used to study the thermal stability and decomposition profile of the compound.

- Principle: The mass of the sample is continuously measured as it is heated at a constant rate in a controlled atmosphere (e.g., nitrogen). Weight loss corresponds to events like dehydration and decomposition.
- Methodology:
  - The sample is placed in a thermogravimetric analyzer.
  - The furnace is heated from ambient temperature (e.g., 25 °C) to a high temperature (e.g., 1000 °C) at a controlled heating rate (e.g., 10, 20, 30, or 40 °C/min).[18][19]
  - A constant flow of an inert gas, such as nitrogen (e.g., 30 mL/min), is maintained over the sample.[18]
  - The instrument records the mass of the sample as a function of temperature, generating a thermogravimetric (TG) curve. The derivative of this curve (DTG) shows the rate of mass change.[18]

- Evolved gases can be simultaneously analyzed using coupled techniques like Fourier-Transform Infrared Spectroscopy (FTIR) or Mass Spectrometry (MS).[\[18\]](#)[\[23\]](#)

## Loss on Drying

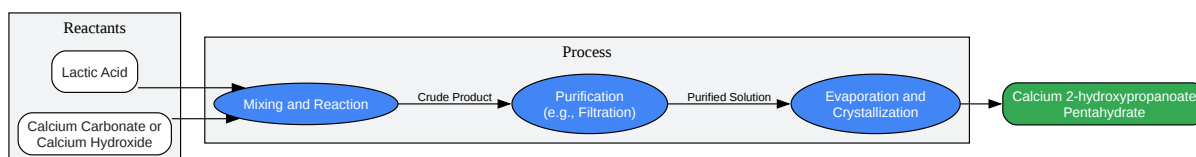
This test determines the amount of water and other volatile matter in the sample.

- Principle: The sample is heated at a specific temperature for a set duration, and the resulting weight loss is measured.
- Methodology:
  - 1-2 g of the sample is evenly distributed in a suitable weighing dish.[\[22\]](#)
  - The sample is dried in an oven at 120 °C for 4 hours.[\[22\]](#)[\[24\]](#)
  - The percentage of weight loss is calculated. For the pentahydrate form, the acceptance criteria are typically between 22.0% and 27.0%.[\[6\]](#)[\[9\]](#)[\[22\]](#)[\[24\]](#)

## Visualized Workflows and Pathways

### Synthesis Workflow

Calcium lactate is commercially produced by neutralizing lactic acid with a calcium source like calcium carbonate or calcium hydroxide.[\[3\]](#)[\[6\]](#)[\[25\]](#)[\[26\]](#)

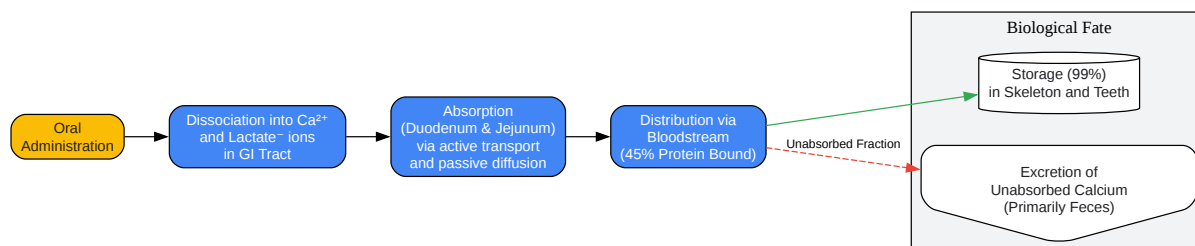


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Caption: General workflow for the synthesis of Calcium Lactate Pentahydrate.

## Pharmacokinetic Pathway

Upon oral administration, calcium lactate serves as a bioavailable source of calcium ions.

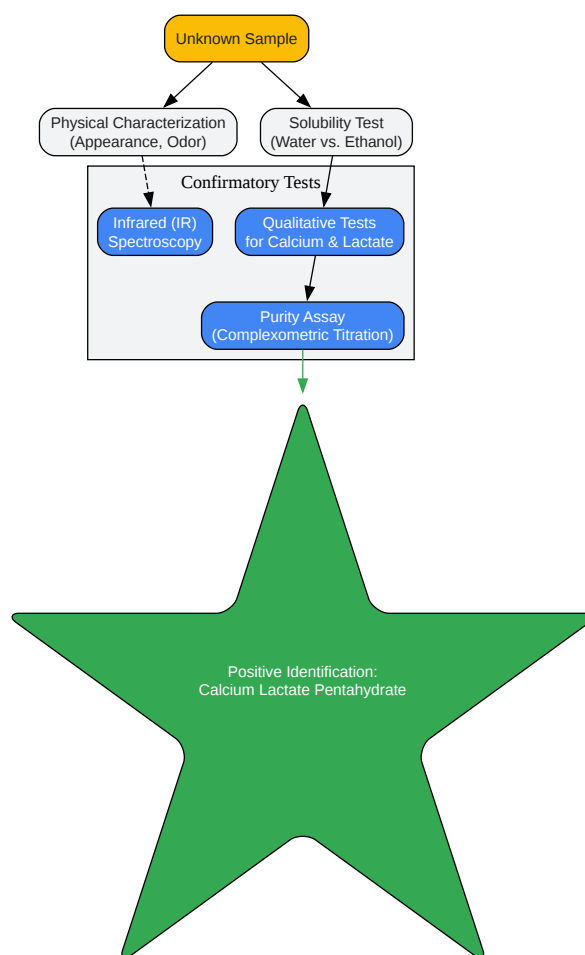


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Caption: Pharmacokinetic pathway of orally administered Calcium Lactate.[5][27][28]

## Analytical Identification Workflow

A logical workflow for the identification and characterization of a sample purported to be calcium lactate pentahydrate.



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